

# Technical Support Center: Optimizing the Synthesis of 2-Amino-4-(hydroxymethyl)phenol

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## Compound of Interest

Compound Name: 2-Amino-4-(hydroxymethyl)phenol

Cat. No.: B2954882

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Prepared by: Gemini, Senior Application Scientist

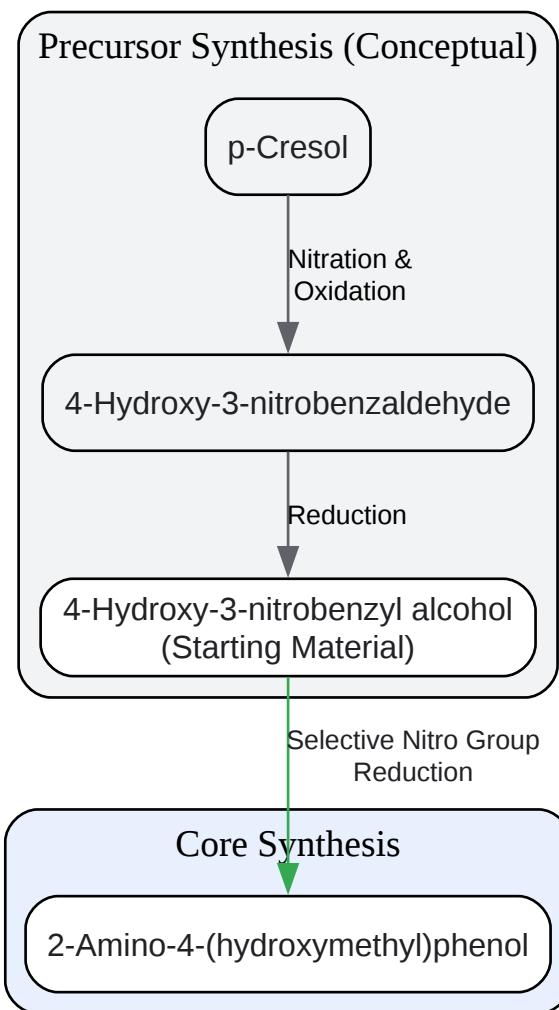
Welcome to the technical support guide for the synthesis of **2-Amino-4-(hydroxymethyl)phenol** (CAS 52820-13-0). This molecule is a valuable building block in various chemical industries, including the synthesis of specialized dyes and polymers.<sup>[1]</sup> However, its synthesis can present challenges related to yield, purity, and reaction control. This guide is designed for researchers, scientists, and drug development professionals to navigate these challenges, providing in-depth troubleshooting and scientifically-grounded solutions to optimize your experimental outcomes.

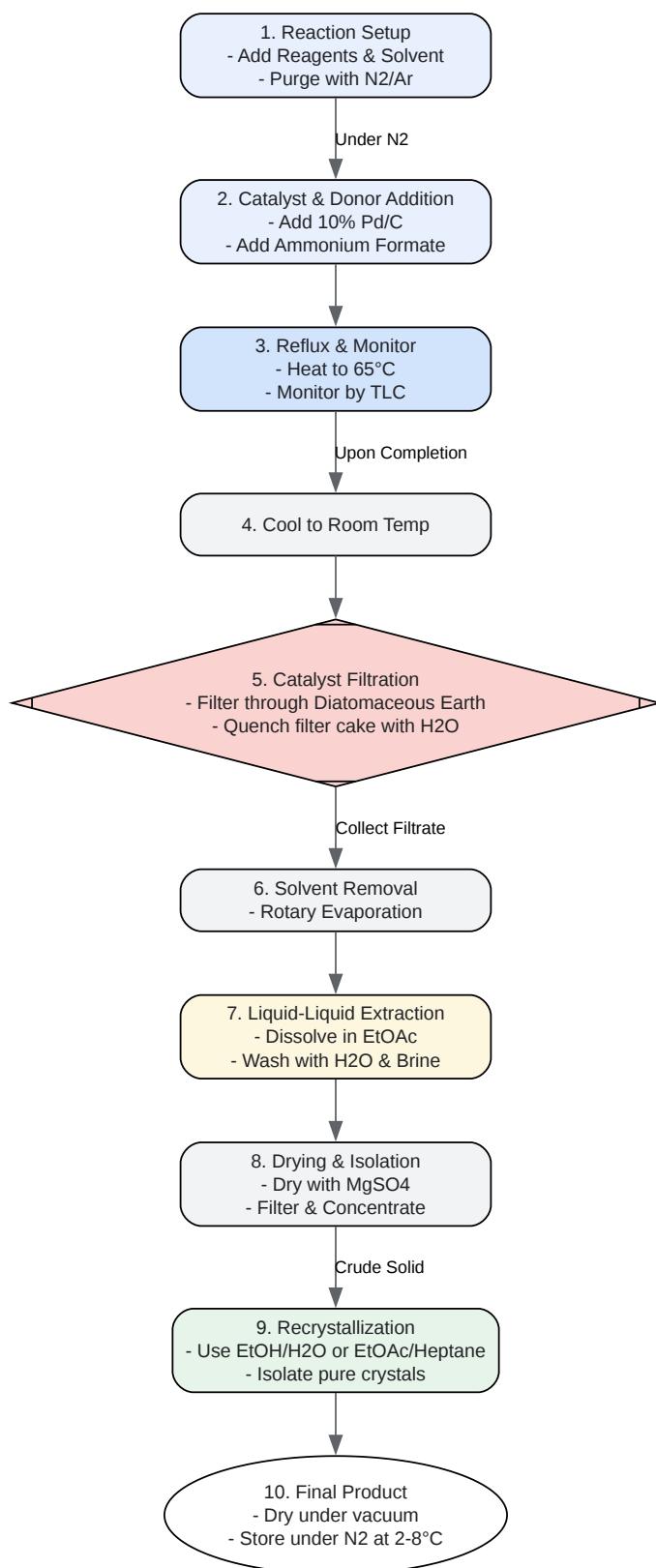
Our approach moves beyond simple step-by-step instructions. We will explore the causality behind protocol choices, ensuring you understand the "why" behind the "how." This document provides a self-validating framework, from reaction setup to final product characterization, to enhance the reproducibility and success of your synthesis.

## Section 1: Synthesis Overview & Core Reaction Pathway

The most prevalent and reliable industrial route to **2-Amino-4-(hydroxymethyl)phenol** involves the selective reduction of its nitro precursor, 4-Hydroxy-3-nitrobenzyl alcohol. This precursor is commercially available or can be synthesized from p-cresol through nitration and subsequent hydroxymethylation.

The critical transformation is the reduction of the aromatic nitro group to an amine without affecting the sensitive benzylic alcohol moiety.



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## References

- 1. 2-Amino-4-(hydroxymethyl)phenol (52820-13-0) for sale [vulcanchem.com]
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